

Application Note: Laboratory Scale Synthesis of 2-Amino-3-phenylpropanamide

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Compound of Interest

Compound Name: 2-Amino-3-phenylpropanamide

Cat. No.: B101563

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Audience: Researchers, scientists, and drug development professionals.

Introduction

2-Amino-3-phenylpropanamide, also known as L-phenylalaninamide, is the amide derivative of the essential amino acid L-phenylalanine. Its structure, featuring a primary amine, a primary amide, and a chiral center, makes it a valuable building block in organic synthesis and medicinal chemistry. It is frequently utilized in the synthesis of novel peptides and peptidomimetics, where the amide group can alter the molecule's solubility, stability, and binding properties compared to its carboxylic acid parent.^[1] This protocol details a reliable and straightforward laboratory-scale synthesis from L-phenylalanine methyl ester hydrochloride.

Experimental Protocol

This procedure outlines the synthesis of **2-Amino-3-phenylpropanamide** via the ammonolysis of L-phenylalanine methyl ester hydrochloride. The method is robust and yields the desired product with high purity.

1. Materials and Equipment

- Reagents:
 - L-Phenylalanine methyl ester hydrochloride

- Ammonium hydroxide solution (e.g., 28-30% in water) or a saturated solution of ammonia in methanol
- Methanol (for methanolic ammonia preparation, if applicable)
- Dichloromethane (for extraction)
- Anhydrous sodium sulfate or magnesium sulfate (for drying)
- Deionized water
- Equipment:
 - Round-bottom flask
 - Magnetic stirrer and stir bar
 - Pressure-equalizing dropping funnel (optional)
 - Ice bath
 - Rotary evaporator
 - Separatory funnel
 - Standard glassware for extraction and filtration
 - pH paper or pH meter
 - Melting point apparatus
 - Polarimeter

2. Synthesis Procedure

One of the most direct methods for preparing **2-Amino-3-phenylpropanamide** on a laboratory scale is the reaction of the corresponding methyl ester with an ammonia solution.^{[1][2]}

- **Reaction Setup:** Place L-phenylalanine methyl ester hydrochloride (1.0 eq) in a round-bottom flask equipped with a magnetic stir bar.
- **Ammonolysis:** Cool the flask in an ice bath. Add a concentrated solution of ammonium hydroxide (a significant excess, e.g., 10-20 eq) to the flask. Alternatively, a saturated solution of ammonia in methanol can be used.
- **Reaction:** Seal the flask and allow the mixture to stir at ambient temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC). The reaction is typically stirred for an extended period, often 48-72 hours, to ensure complete conversion.^[1]
- **Work-up:** Upon completion, concentrate the reaction mixture under reduced pressure using a rotary evaporator to remove excess ammonia and solvent.
- **Extraction:** Dissolve the resulting residue in a minimal amount of water and basify the solution with additional ammonium hydroxide if necessary to ensure the product is in its free base form. Extract the aqueous solution with a suitable organic solvent, such as dichloromethane (3 x volumes).
- **Drying and Concentration:** Combine the organic extracts and dry over anhydrous sodium sulfate or magnesium sulfate. Filter the drying agent and concentrate the filtrate in vacuo to yield the crude **2-Amino-3-phenylpropanamide**.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexane) to afford the final product as a white crystalline solid.

3. Characterization

The identity and purity of the synthesized **2-Amino-3-phenylpropanamide** should be confirmed using standard analytical techniques:

- **Melting Point:** Compare the observed melting point with the literature value.
- **Optical Rotation:** Measure the specific rotation to confirm the stereochemical integrity.^[3]
- **Spectroscopy:** Obtain ¹H NMR, ¹³C NMR, and Mass Spectrometry data to confirm the chemical structure.

Data Presentation

The following tables summarize the key properties of **2-Amino-3-phenylpropanamide** and provide an example of typical reaction parameters for this synthesis.

Table 1: Physicochemical Properties of **2-Amino-3-phenylpropanamide**

Property	Value	Reference
Molecular Formula	C ₉ H ₁₂ N ₂ O	[1]
Molecular Weight	164.21 g/mol	-
Appearance	White to off-white crystalline solid	[3]
Melting Point	~95-98 °C	(Typical Value)
Specific Rotation [α] ²⁰ /D	+15.0° to +23.0° (c=2, H ₂ O)	[3]

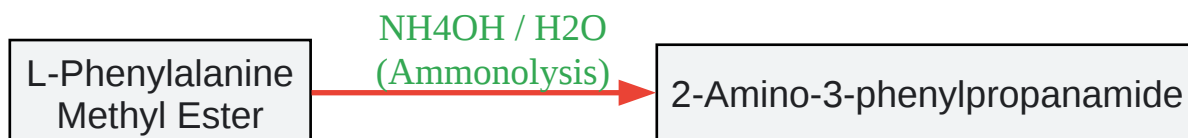
Table 2: Example Reaction Quantities and Yield

Reagent	M.W. (g/mol)	Quantity	Moles	Equivalents
L-Phenylalanine methyl ester HCl	215.68	5.00 g	0.0232	1.0
Ammonium Hydroxide (28%)	35.05	40 mL	~0.65	~28
Product	M.W. (g/mol)	Theoretical Yield	Actual Yield	% Yield
2-Amino-3-phenylpropanamide	164.21	3.81 g	3.20 g	84%

Visualized Workflows and Pathways

Synthesis Pathway Diagram

The following diagram illustrates the chemical conversion of the starting material to the final product.

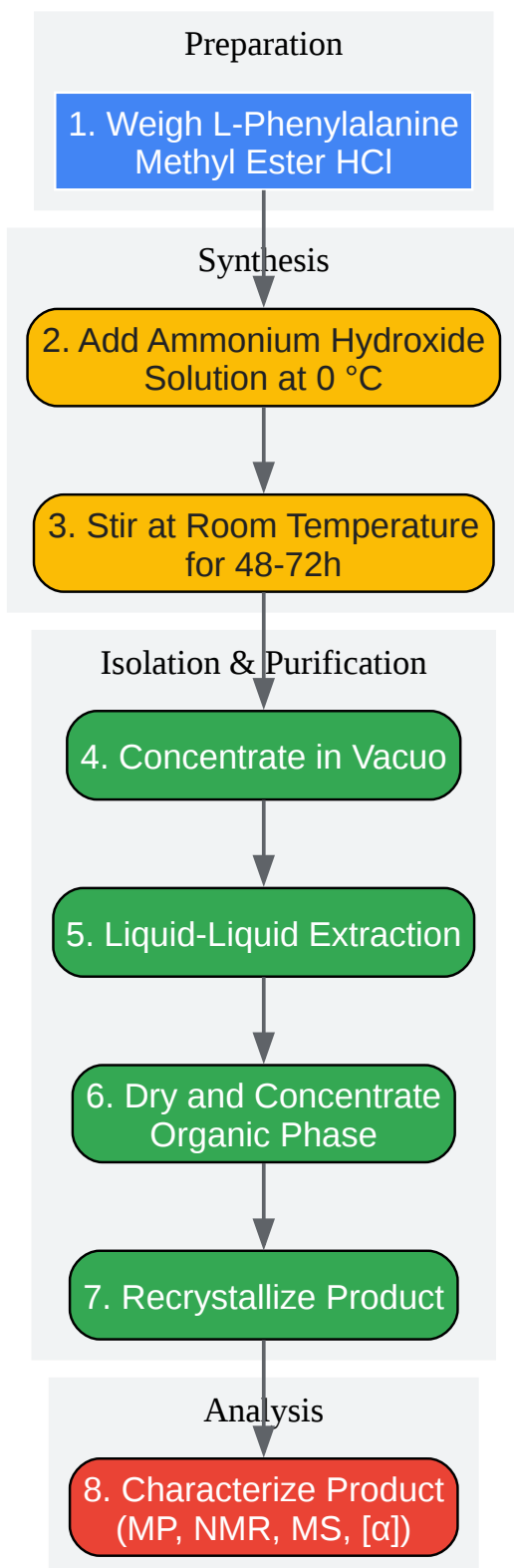


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Caption: Chemical transformation pathway from ester to amide.

Experimental Workflow Diagram

This flowchart outlines the major steps of the synthesis protocol from start to finish.



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Caption: Step-by-step workflow for the synthesis of L-phenylalaninamide.

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References

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